

"Stigmasta-4,22,25-trien-3-one, (22E)-" chemical structure and stereochemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Stigmasta-4,22,25-trien-3-one,
(22E)-

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An In-depth Technical Guide to Stigmasta-4,22,25-trien-3-one, (22E)-

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, stereochemistry, and known properties of the steroid **Stigmasta-4,22,25-trien-3-one, (22E)-**. Due to the limited availability of detailed experimental data for this specific compound, this guide leverages information on closely related analogs to present representative experimental protocols and spectroscopic data. This approach provides valuable insights into the methodologies and expected results for the characterization and evaluation of this class of molecules.

Chemical Structure and Stereochemistry

Stigmasta-4,22,25-trien-3-one, (22E)- is a complex steroid molecule characterized by a stigmastane core. The systematic IUPAC name for this compound is (8S,9S,10R,13R,14S,17R)-17-[(2R,3E,5R)-5-ethyl-6-methylhepta-3,6-dien-2-yl]-10,13-dimethyl-1,2,6,7,8,9,11,12,14,15,16,17-dodecahydrocyclopenta[a]phenanthren-3-one[1]. The "(22E)-" designation specifies the stereochemistry of the double bond between carbons 22 and 23 in the side chain as having a trans or entgegen (E) configuration.

The core structure is a tetracyclic system common to steroids, with a ketone group at the 3-position and a double bond in the A-ring at the 4-position. The side chain attached to C-17 is unsaturated, containing two double bonds, one of which is at the 22-position and the other at the 25-position.

Key Stereochemical Features:

- Gonane Core:** The stereochemistry of the fused ring system is defined by the specific arrangement of substituents at the chiral centers (8S, 9S, 10R, 13R, 14S, 17R)[1].
- (22E)-Isomerism:** The double bond at C-22 has an E-configuration, which significantly influences the overall shape and potential biological activity of the side chain.

Physicochemical Properties

A summary of the computed physicochemical properties of **Stigmasta-4,22,25-trien-3-one, (22E)-** is provided in the table below. These properties are crucial for understanding its behavior in biological systems and for the development of analytical methods.

Property	Value	Source
Molecular Formula	C29H44O	PubChem CID: 71307333[1]
Molecular Weight	408.7 g/mol	PubChem CID: 71307333[1]
CAS Number	848669-09-0	PubChem CID: 71307333[1]
XLogP3	8.6	PubChem CID: 71307333[1]
Hydrogen Bond Donor Count	0	PubChem CID: 71307333[1]
Hydrogen Bond Acceptor Count	1	PubChem CID: 71307333[1]
Rotatable Bond Count	5	PubChem CID: 71307333[1]

Experimental Protocols

Detailed experimental protocols for the isolation or synthesis of **Stigmasta-4,22,25-trien-3-one, (22E)-** are not readily available in the current literature. However, this section provides a

representative isolation protocol for a structurally similar compound, (22E,24S)-Stigmasta-5,22,25-trien-3 β -ol, isolated from *Clerodendrum viscosum*. This protocol can serve as a valuable template for developing an isolation strategy for the target compound from its known natural source, *Callicarpa giraldiana*.

Representative Isolation Protocol for a Stigmastane-type Steroid

This protocol is adapted from the isolation of (22E,24S)-Stigmasta-5,22,25-trien-3 β -ol[2].

Workflow for Isolation:



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Caption: General workflow for the isolation of stigmastane-type steroids from a plant source.

Methodology:

- **Plant Material Preparation:** The plant material (e.g., aerial parts of *Callicarpa giraldiana*) is collected, dried, and pulverized.
- **Extraction:** The powdered plant material is subjected to maceration with a suitable solvent like ethanol at room temperature for an extended period (e.g., 7 days) with occasional shaking.
- **Filtration and Concentration:** The extract is filtered and the solvent is evaporated under reduced pressure to yield the crude extract.
- **Fractionation:** The crude extract is then subjected to solvent-solvent partitioning. For non-polar compounds like steroids, partitioning between a polar solvent (e.g., methanol-water) and a non-polar solvent (e.g., petroleum ether or hexane) is effective. The non-polar fraction is collected.

- Chromatographic Purification:
 - Column Chromatography: The non-polar fraction is subjected to column chromatography on silica gel, eluting with a gradient of solvents (e.g., hexane and ethyl acetate).
 - TLC Monitoring: Fractions are collected and monitored by Thin Layer Chromatography (TLC) to identify those containing the compound of interest.
 - Preparative TLC: Fractions containing the target compound are pooled and further purified by preparative TLC to yield the pure compound.

Spectroscopic Data

While a complete set of spectroscopic data for **Stigmasta-4,22,25-trien-3-one, (22E)-** is not published, this section provides representative ^1H and ^{13}C NMR data for closely related stigmastane-type steroids. These data are crucial for the structural elucidation and confirmation of the target molecule.

Representative ^1H NMR Data

The following table presents the ^1H NMR (400 MHz, CDCl_3) data for (22E,24S)-Stigmasta-5,22,25-trien-3 β -ol, which shares the stigmastane skeleton and the C22-C23 double bond with the target compound^[2].

Proton	Chemical Shift (δ , ppm)	Multiplicity	J (Hz)
H-3	3.53	m	
H-6	5.34	d	5.6
H-18	0.68	s	
H-19	1.00	s	
H-21	1.01	d	6.4
H-22	5.24	dd	15.6, 7.6
H-23	5.17	dd	15.6, 7.2
H-26	4.70	br s	
H-27	1.68	s	
H-29	0.83	t	7.6

Representative ^{13}C NMR Data

The ^{13}C NMR data for the structurally related compound 4,22-Stigmastadien-3-one is available and provides expected chemical shifts for the core structure.

A complete, assigned ^{13}C NMR dataset for **Stigmasta-4,22,25-trien-3-one, (22E)-** is not currently available in public databases. However, the data for 4,22-Stigmastadien-3-one can be accessed through specialized databases such as SpectraBase.

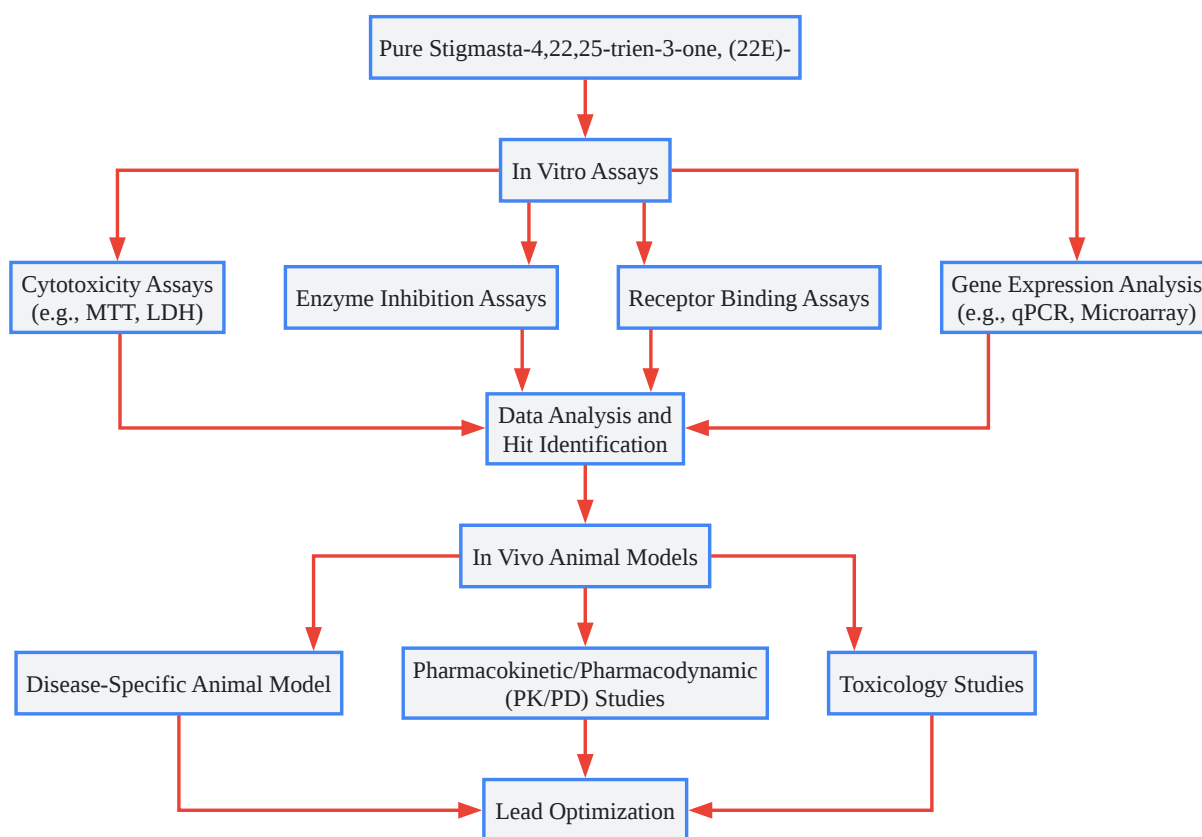
Biological Activity and Signaling Pathways

There is currently no specific information available in the scientific literature regarding the biological activity or the signaling pathways modulated by **Stigmasta-4,22,25-trien-3-one, (22E)-**. However, other related stigmastane-type steroids have been reported to exhibit a range of biological activities, including antimicrobial, anti-inflammatory, and anticancer effects.

For instance, the related compound Stigmasta-4,22-dien-3-one has been reported to have antitubercular properties and to show cytotoxicity against the human HT1080 tumoral cell line.

Further research is required to elucidate the specific biological functions and potential therapeutic applications of **Stigmasta-4,22,25-trien-3-one, (22E)-**. A general workflow for screening the biological activity of a novel compound is presented below.

Workflow for Biological Activity Screening:



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Caption: A generalized workflow for the screening of biological activity of a novel chemical entity.

Conclusion

Stigmasta-4,22,25-trien-3-one, (22E)- is a complex natural product with a well-defined chemical structure and stereochemistry. While specific experimental data for this compound remains scarce, this guide provides a framework for its study by presenting representative protocols and data from closely related analogs. The structural features of this molecule suggest that it may possess interesting biological activities, warranting further investigation by researchers in the fields of natural product chemistry, medicinal chemistry, and drug discovery. The provided workflows for isolation and biological screening can serve as a roadmap for future research endeavors on this and other related stigmastane-type steroids.

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References

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- 2. asianpubs.org [asianpubs.org]
- To cite this document: BenchChem. ["Stigmasta-4,22,25-trien-3-one, (22E)-" chemical structure and stereochemistry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15593081#stigmasta-4-22-25-trien-3-one-22e-chemical-structure-and-stereochemistry]

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